

The Commercial Landscape of 4-Isopropoxycyclohexanone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Isopropoxycyclohexanone

Cat. No.: B1319493

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For scientists and professionals engaged in drug discovery and development, the accessibility and purity of chemical intermediates are paramount. **4-Isopropoxycyclohexanone**, a key building block in synthetic chemistry, presents a case study in navigating the landscape of specialty chemical procurement. This technical guide provides an in-depth analysis of its commercial availability, supplier specifications, and essential technical data to support its application in research and development.

Commercial Availability and Supplier Overview

4-Isopropoxycyclohexanone is available from a range of chemical suppliers, catering primarily to the research and development market. The compound is typically offered in small quantities, from milligrams to grams, with options for bulk or custom synthesis upon request. A comparative analysis of offerings from prominent suppliers is presented below.

Table 1: Comparison of Commercial Suppliers for **4-Isopropoxycyclohexanone** (CAS: 69697-46-7)

Supplier	Product Code/Name	Purity	Available Quantities	Notes
Aladdin Scientific	ALA-I194643-100mg	min 97%	100 mg	Listed as a Protein Degradator Building Block.[1]
Arctom Scientific	AACS-AS45232	Not Specified	Flexible Sizes	In-stock reagent sizes available.
CymitQuimica	10-F209199	Not Specified	100 mg	-
TCI	Not Specified	Not Specified	Not Specified	Listed with CAS 69697-46-7.[2]
Chemrio	Not Specified	Not Specified	Not Specified	Product page indicates unavailability at times.[3][4]

Note: Availability and specifications are subject to change. It is recommended to consult the supplier's website for the most current information.

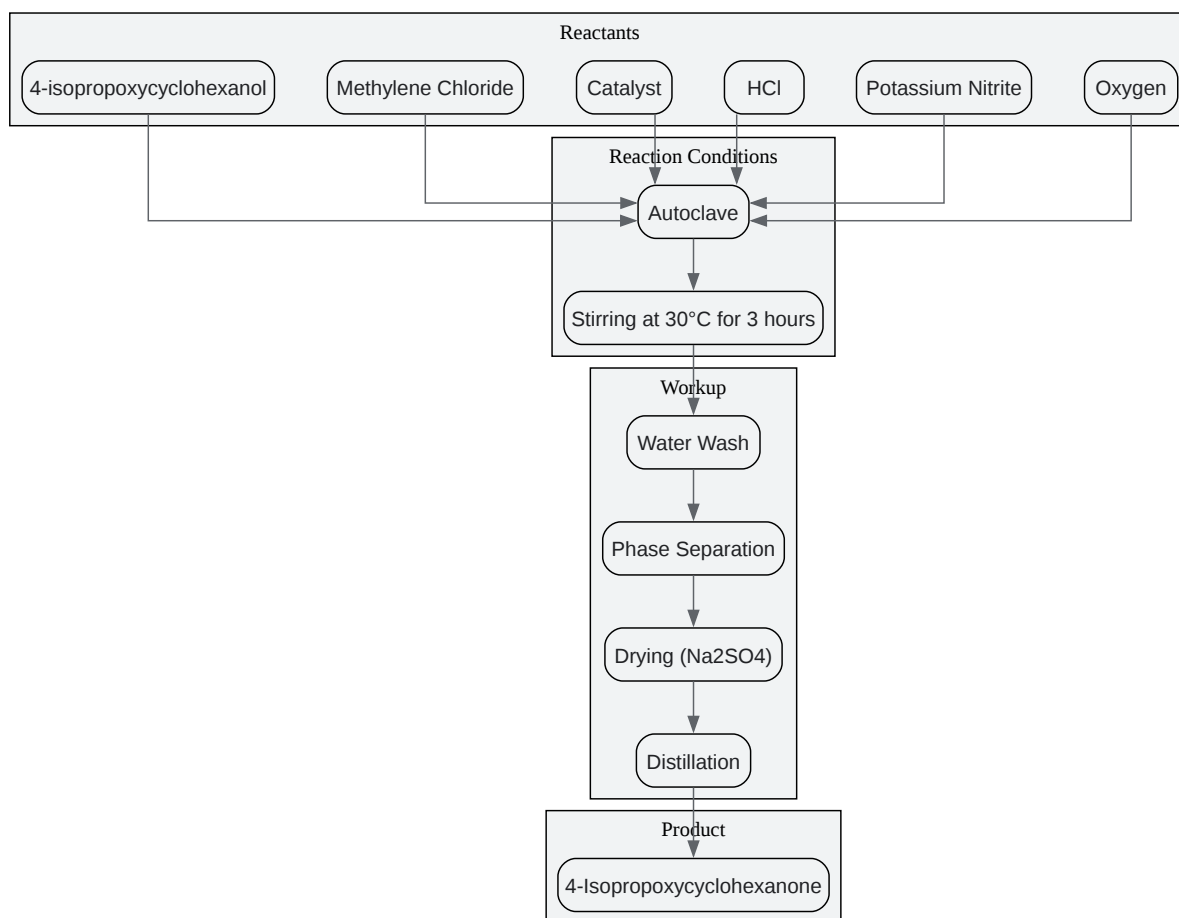
Synthesis and Chemical Properties

Understanding the synthetic routes to **4-Isopropoxycyclohexanone** can provide insights into potential impurities and inform its application. A patented method describes the synthesis via the oxidation of 4-isopropoxycyclohexanol.[3]

Example Synthesis Protocol:

A solution of 15.8g of 4-isopropoxycyclohexanol in 150mL of methylene chloride is placed in a 500mL autoclave. To this, 0.5g of a specified catalyst, 0.5mL of hydrochloric acid (25 wt% solution), and 0.09g of potassium nitrite are added. Oxygen is continuously introduced at 1MPa, and the mixture is stirred and reacted at 30°C for 3 hours. Following the reaction, the mixture is washed with water, and the organic phase is separated. The organic layer is then dried over anhydrous sodium sulfate, and the solvent is removed by distillation to yield **4-isopropoxycyclohexanone** as a colorless solid.[3] This process boasts a high yield of 94.7%.[3]

Diagram 1: Synthesis Workflow

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Caption: A flowchart illustrating the key steps in the synthesis of **4-Isopropoxycyclohexanone**.

Physicochemical and Safety Data

While a comprehensive, verified Safety Data Sheet (SDS) specifically for **4-Isopropoxycyclohexanone** is not readily available in the public domain from all suppliers, hazard information for structurally related ketones provides a basis for safe handling protocols. For instance, cyclohexanone is a flammable liquid and vapor, and is harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and eye irritation.^{[5][6]} Given these similarities, it is prudent to handle **4-Isopropoxycyclohexanone** with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, and to work in a well-ventilated fume hood.

Table 2: Physicochemical Properties of **4-Isopropoxycyclohexanone**

Property	Value	Source
CAS Number	69697-46-7	Multiple Suppliers ^{[1][7]}
Molecular Formula	C9H16O2	ChemicalBook ^[7]
Molecular Weight	156.22 g/mol	ChemicalBook ^[7]
Appearance	Colorless solid	Patent CN112778108A ^[3]
Storage	Room temperature	Aladdin Scientific ^[1]

Applications in Research and Drug Development

4-Isopropoxycyclohexanone is categorized as a building block, particularly in the context of protein degraders.^[1] This suggests its utility in the synthesis of more complex molecules, such as bifunctional degraders (e.g., PROTACs) or molecular glues, which are of significant interest in modern drug discovery. The cyclohexanone core provides a versatile scaffold that can be further functionalized to interact with specific protein targets or ligases.

Diagram 2: Logical Relationship in Drug Discovery



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Caption: The role of **4-Isopropoxycyclohexanone** as a foundational element in the drug discovery pipeline.

While direct pharmacological applications of **4-Isopropoxycyclohexanone** have not been extensively documented in publicly available literature, its importance lies in its role as a key intermediate. Researchers and drug development professionals should consider this compound as a valuable component in their synthetic toolbox for the creation of novel therapeutics.

Conclusion

4-Isopropoxycyclohexanone is a commercially available specialty chemical with a clear role as a synthetic building block. While a limited number of suppliers offer this compound, it is accessible for research and development purposes. A thorough understanding of its synthesis, physicochemical properties, and potential applications, coupled with stringent adherence to safety protocols, will enable its effective use in the advancement of chemical and pharmaceutical research.

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- To cite this document: BenchChem. [The Commercial Landscape of 4-Isopropoxycyclohexanone: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319493#commercial-availability-and-suppliers-of-4-isopropoxycyclohexanone]

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